

Methiomeprazine hydrochloride molecular formula and weight

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Compound of Interest

Compound Name: Methiomeprazine hydrochloride

Cat. No.: B089166

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In-Depth Technical Guide: Methiomeprazine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and putative mechanisms of action of **methiomeprazine hydrochloride**. The information is intended to support research and development activities in the fields of pharmacology and medicinal chemistry.

Core Physicochemical Data

The fundamental molecular properties of **methiomeprazine hydrochloride** are summarized below. This data is essential for the preparation of solutions, analytical method development, and interpretation of experimental results.

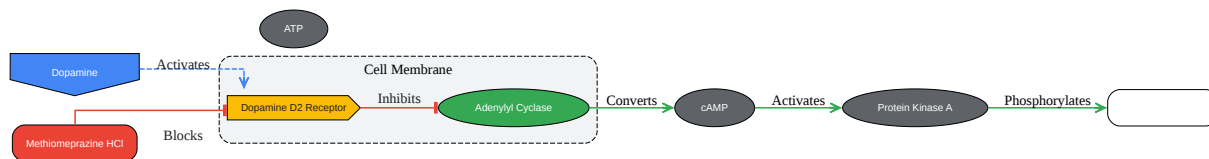
Property	Value
Molecular Formula	C ₁₉ H ₂₅ ClN ₂ S ₂
Molecular Weight	381.0 g/mol
IUPAC Name	N,N,2-trimethyl-3-(2-methylsulfanylphenothiazin-10-yl)propan-1-amine;hydrochloride
CAS Number	14056-64-5

Putative Mechanism of Action: Receptor Antagonism

Methiomeprazine is a phenothiazine derivative and is anticipated to exert its pharmacological effects primarily through the antagonism of dopamine and serotonin receptors. The primary targets are likely the Dopamine D2 receptor and the Serotonin 2A (5-HT_{2A}) receptor.

Dopamine D2 Receptor Signaling Pathway (Antagonism)

Dopamine D2 receptors are G protein-coupled receptors (GPCRs) that couple to Gai/o proteins. Activation of this pathway typically leads to the inhibition of adenylyl cyclase, reducing intracellular cyclic AMP (cAMP) levels. Antagonism of the D2 receptor by **methiomeprazine hydrochloride** would block this signaling cascade.

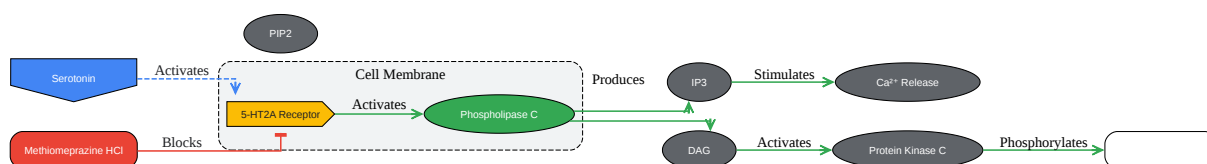


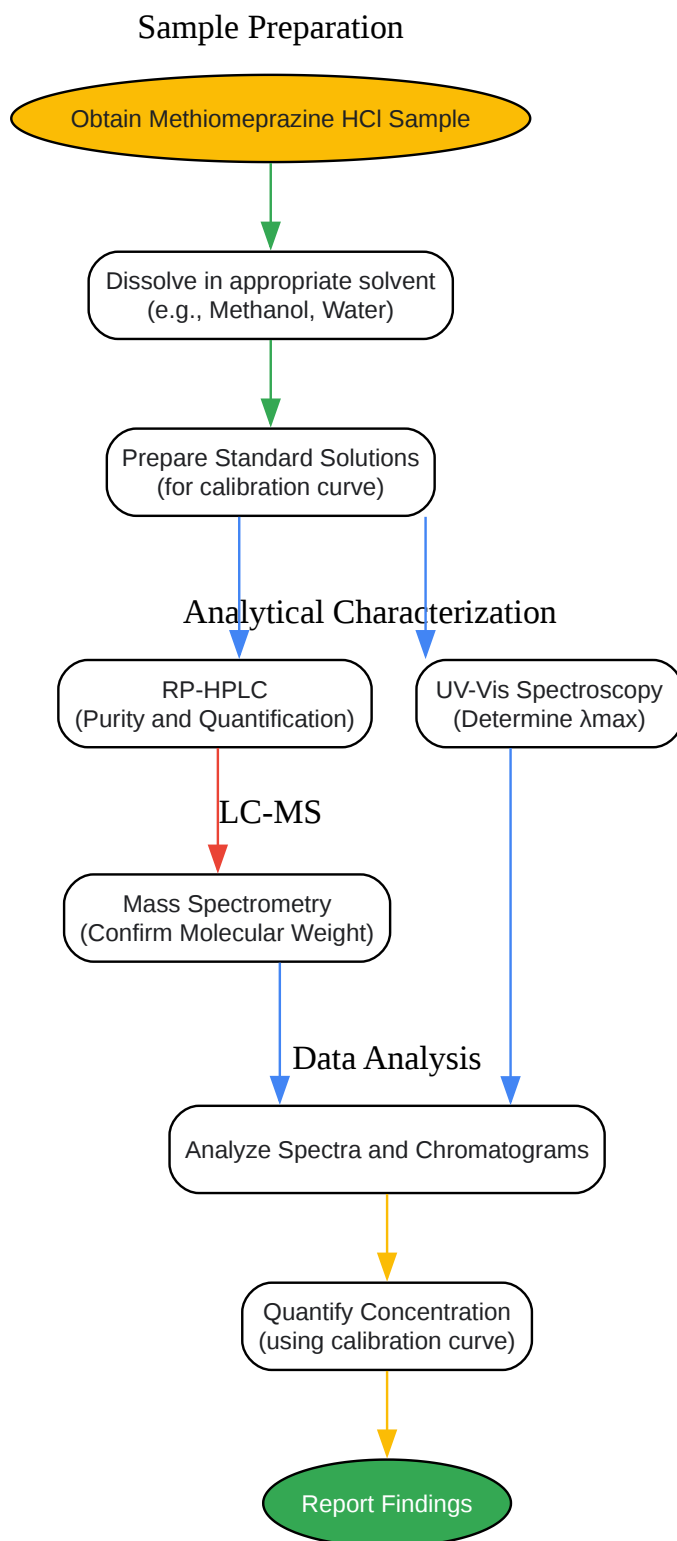
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Dopamine D2 Receptor Antagonism by Methiomeprazine.

Serotonin 2A (5-HT2A) Receptor Signaling Pathway (Antagonism)

The 5-HT2A receptor is a GPCR that couples to Gαq proteins. Activation of this pathway stimulates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). These second messengers, in turn, increase intracellular calcium and activate protein kinase C (PKC). **Methiomeprazine hydrochloride** is expected to block this signaling pathway.^{[1][2][3]}





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References

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- 2. Dopamine receptor signaling and current and future antipsychotic drugs - PMC [pmc.ncbi.nlm.nih.gov]
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